

Essential Safety and Logistical Information for Handling CMF019

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Compound of Interest

Compound Name: CMF019

Cat. No.: B8103286

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Audience: Researchers, scientists, and drug development professionals
Content Type: Procedural, step-by-step guidance for immediate laboratory safety and chemical handling.

This document provides critical safety and logistical information for the handling of **CMF019**, a potent and selective small-molecule agonist for the apelin receptor. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Product Information and Storage

CMF019 is a solid powder intended for research use only and is not for human or veterinary use. It is typically shipped as a non-hazardous chemical under ambient temperatures. Proper storage is crucial to maintain the compound's stability and efficacy.

Storage Conditions Summary:

Storage Type	Temperature	Duration
Short-term	0 - 4 °C	Days to weeks
Long-term	-20 °C	Months to years
Stock Solution (-80°C)	-80 °C	Up to 6 months
Stock Solution (-20°C)	-20 °C	Up to 1 month

Store in a dry, dark place.

Personal Protective Equipment (PPE)

Due to the absence of a specific Material Safety Data Sheet (MSDS) for **CMF019**, standard laboratory precautions for handling chemical compounds of unknown toxicity should be strictly followed.

Recommended PPE:

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile gloves	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes inhalation of the powdered compound.

Handling and Operational Plan

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace by clearing it of any unnecessary items and ensuring a clean, contained area, preferably within a chemical fume hood.
- **Weighing:** When weighing the solid powder, use a microbalance within a fume hood or a ventilated balance enclosure to avoid inhalation of dust particles.
- **Dissolving:** **CMF019** is soluble in DMSO. When preparing stock solutions, add the solvent to the vial containing the **CMF019** powder slowly to avoid splashing.
- **Use in Experiments:** When using **CMF019** in experimental protocols, such as cell-based assays or in vivo studies, handle all solutions

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